

Material Safety Data Sheet (MSDS) for Tinidazole: A Technical Guide

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Compound of Interest

Compound Name: *Tinidazole (Standard)*

Cat. No.: *B151819*

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This technical guide provides an in-depth analysis of the Material Safety Data Sheet (MSDS) for Tinidazole, a synthetic antiprotozoal and antibacterial agent. Designed for researchers, scientists, and drug development professionals, this document consolidates critical safety, handling, and toxicological data, alongside relevant experimental methodologies and mechanism of action pathways.

Substance Identification and Physicochemical Properties

Tinidazole is a second-generation 5-nitroimidazole derivative used in the treatment of various infections caused by protozoa and anaerobic bacteria.^{[1][2]} Its chemical and physical characteristics are fundamental to understanding its behavior in a laboratory setting.

Table 1: Identification of Tinidazole

Identifier	Data	Reference
Chemical Name	1-[2-(ethylsulfonyl)ethyl]-2-methyl-5-nitro-1H-imidazole	[2] [3]
Synonyms	Fasigyn, Trimonase, Simplotan	[1] [3] [4]
CAS Number	19387-91-8	[3] [4]
Molecular Formula	C8H13N3O4S	[2] [5]
Molecular Weight	247.27 g/mol	[2]

| EC Number | 243-014-4 |[\[3\]](#) |

Table 2: Physicochemical Properties of Tinidazole

Property	Value	Reference
Appearance	White or pale yellow crystalline powder	
Melting Point	118-120 °C	[6]
Boiling Point	528.4 °C (Predicted)	[1] [6]
Solubility	Practically insoluble in water; soluble in acetone, methylene chloride, ethanol, and DMSO. Sparingly soluble in methanol.	[1] [6] [7]
Log P (n-octanol/water)	-0.4	

| pKa | 2.30 (Predicted) |[\[6\]](#) |



Hazard Identification and Classification

Tinidazole is classified as a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for its potential risks.

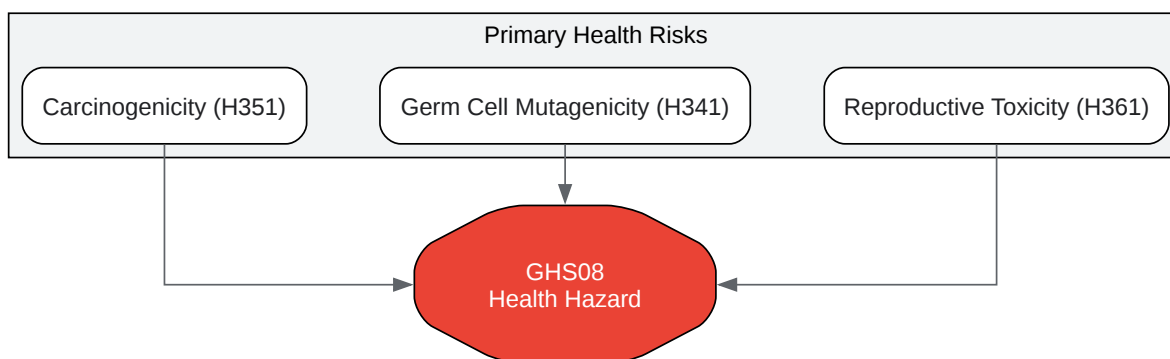
Table 3: GHS Hazard Classification for Tinidazole

Pictogram(s)	Signal Word	Hazard Code(s)	Hazard Statement(s)
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| Danger | GHS08, GHS07 | H312+H332: Harmful in contact with skin or if inhaled.[3] H341: Suspected of causing genetic defects.[3] H351: Suspected of causing cancer.[3] H360D / H361: May damage the unborn child; Suspected of damaging fertility.[3][8] H372: Causes damage to organs through prolonged or repeated exposure.[8] |

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Caption: Logical relationship of primary long-term health hazards for Tinidazole.

Toxicological Profile

The toxicological data for Tinidazole indicates moderate acute toxicity and significant long-term health risks. Animal studies have shown it to be a suspected carcinogen, mutagen, and

reproductive toxin, largely based on its structural similarity to metronidazole.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Table 4: Acute Toxicity Data (LD50) for Tinidazole

Exposure Route	Species	Dose	Reference
Oral	Rat	2,710 mg/kg	[3] [12]
Oral	Mouse	3,200 mg/kg	[3]
Intraperitoneal	Rat	2,720 mg/kg	[3] [12]
Intraperitoneal	Mouse	2,730 mg/kg	[3]
Subcutaneous	Rat	3,000 mg/kg	[3] [12]

| Intravenous | Rat | >250 mg/kg [\[3\]](#)[\[12\]](#) |

Handling, Storage, and Stability

Proper handling and storage procedures are essential to ensure the stability of Tinidazole and the safety of laboratory personnel.

Table 5: Handling and Storage Recommendations

Parameter	Recommendation	Reference
Handling	Handle in a well-ventilated area or under a laboratory fume hood. Avoid dust formation. Wear appropriate personal protective equipment (gloves, protective clothing, eye protection).	[5] [8] [12] [13]

| Storage | Store at controlled room temperature 20-25°C (68-77°F). Keep in a tightly closed, light-resistant container. Store locked up and away from incompatible materials. [\[4\]](#)[\[13\]](#)[\[14\]](#) |

Table 6: Stability and Reactivity Profile

Parameter	Description	Reference
Chemical Stability	Stable under recommended storage conditions.	[6] [8]
Conditions to Avoid	Excess heat and direct light.	[4] [15]
Incompatible Materials	Strong oxidizing agents.	[3] [6]

| Hazardous Decomposition | Upon combustion, may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sulfur oxides. [\[3\]](#)[\[4\]](#)[\[5\]](#) |

Experimental Protocols and Methodologies

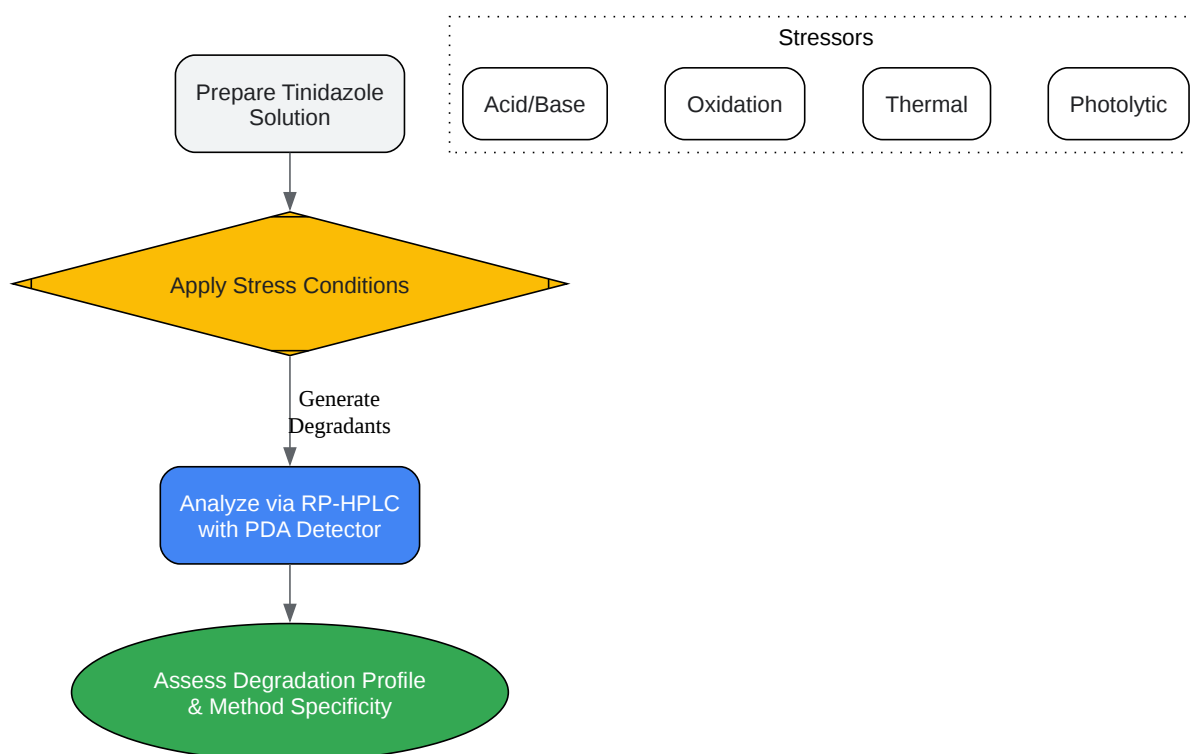
This section outlines methodologies relevant to assessing the stability and safety of Tinidazole.

To evaluate the stability-indicating properties of an analytical method for Tinidazole, forced degradation studies are performed. This involves subjecting the drug to various stress conditions to produce potential degradants.[\[2\]](#)

Methodology:

- Preparation: Prepare solutions of Tinidazole at a known concentration (e.g., 500-600 mg tablets).[\[2\]](#)
- Stress Application: Expose the solutions to the following conditions:
 - Acid Hydrolysis: 0.5 N HCl at 50°C for 5 hours.[\[2\]](#)
 - Base Hydrolysis: 0.5 N NaOH at 50°C for 5 hours.[\[2\]](#)
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.[\[2\]](#)
 - Thermal Degradation: Heat at 80°C for 5 hours.[\[2\]](#)

- Photolytic Degradation: Expose to UV light (200 Wh/m²) and sunlight (1.2 million lux hours).[2]
- Analysis: Analyze the stressed samples using a validated stability-indicating method, such as gradient Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) with a PDA detector, to separate the parent drug from any degradation products.[2]



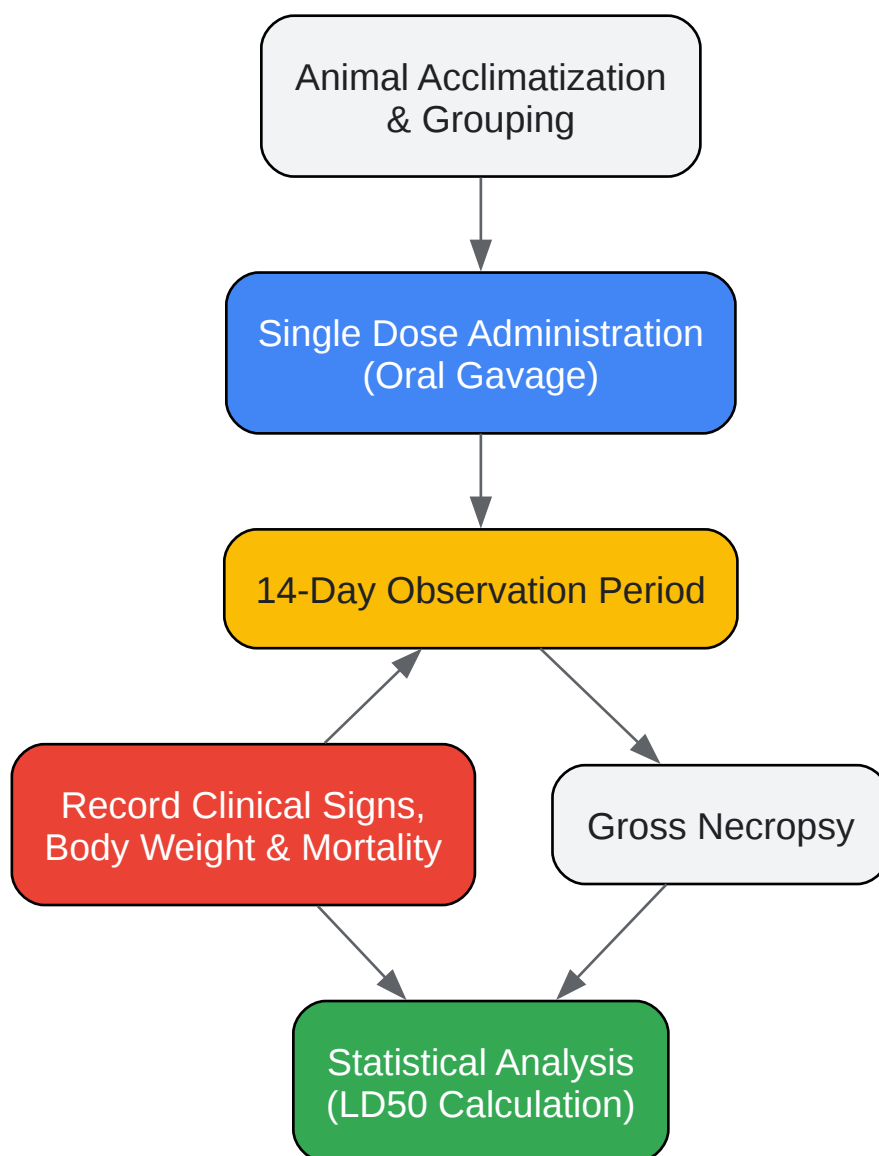
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Caption: Experimental workflow for a forced degradation study of Tinidazole.

Acute oral toxicity studies are conducted to determine the median lethal dose (LD50) of a substance. The data presented in Table 4 would have been generated using a protocol similar to the one outlined below.

Methodology:

- **Animal Selection:** Use a standardized strain of laboratory animals (e.g., Wistar rats or Swiss albino mice).
- **Acclimatization:** Acclimatize animals to laboratory conditions for at least 5 days.
- **Dosing:** Administer Tinidazole orally (via gavage) in graded doses to several groups of animals. A control group receives the vehicle only.
- **Observation:** Observe the animals for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.
- **Necropsy:** Perform a gross necropsy on all animals at the end of the observation period.
- **Data Analysis:** Analyze the mortality data using appropriate statistical methods (e.g., Probit analysis) to calculate the LD50 value.



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Caption: General experimental workflow for an acute oral toxicity study.

Mechanism of Action

The antimicrobial activity of Tinidazole is dependent on its chemical reduction within the target organism.

Mechanism:

- Tinidazole, an inactive prodrug, passively diffuses into anaerobic microorganisms (e.g., protozoa and bacteria).[11]
- Inside the cell, the drug's nitro group is reduced by low-redox-potential electron transport proteins.[11]
- This reduction process forms short-lived, cytotoxic reactive intermediates, such as nitro radical anions.
- These reactive intermediates bind to and damage the organism's DNA, leading to strand breakage and cell death.[11]



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Caption: Simplified signaling pathway for the mechanism of action of Tinidazole.

First-Aid and Emergency Procedures

In the event of exposure or accident, the following first-aid and emergency measures should be implemented.

Table 7: First-Aid Measures

Exposure Route	Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.	[4] [12]
Skin Contact	Remove contaminated clothing. Wash affected area with plenty of soap and water.	[4] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek medical attention.	[4] [12]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical advice. [\[4\]](#)[\[5\]](#) |

Table 8: Fire-Fighting Measures

Parameter	Description	Reference
Flammability	May be combustible at high temperatures.	[4]
Suitable Extinguishing Media	Use dry chemical, carbon dioxide (CO ₂), water spray, or alcohol-resistant foam.	[5] [12]

| Protective Equipment | Wear self-contained breathing apparatus (SCBA) and full protective gear. [\[13\]](#) |

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